

chemical structure and properties of Disperse Blue 165

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Compound of Interest

Compound Name: Disperse blue 165

Cat. No.: B1295748

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An In-depth Technical Guide to C.I. Disperse Blue 165

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. **Disperse Blue 165** is a monoazo disperse dye characterized by its dark blue hue. It is primarily utilized in the textile industry for dyeing synthetic fibers, particularly polyester and its blends, due to its good sublimation fastness and high tinting strength. Its application via high-temperature and high-pressure dyeing methods ensures effective coloration of hydrophobic fibers. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and available technical data.

Chemical Structure and Identity

The primary component of C.I. **Disperse Blue 165** is chemically identified as N-[2-[(2,6-dicyano-4-nitrophenyl)azo]-5-(diethylamino)phenyl]acetamide. It belongs to the single azo class of dyes.

Synonyms:

- Disperse Blue BBLS

- C.I. 11077
- Disperse Navy Blue S-3BQ
- Disperse Navy Blue H2GL
- Disperse Navy Blue S-2GL

It is important to note that the designation "**Disperse Blue 165**" can sometimes be associated with related but distinct chemical structures, such as **Disperse Blue 165:1** and **Disperse Blue 165:2**, which possess different CAS numbers and molecular formulas. This guide focuses on the principal compound with CAS Number 41642-51-7.

Physicochemical Properties

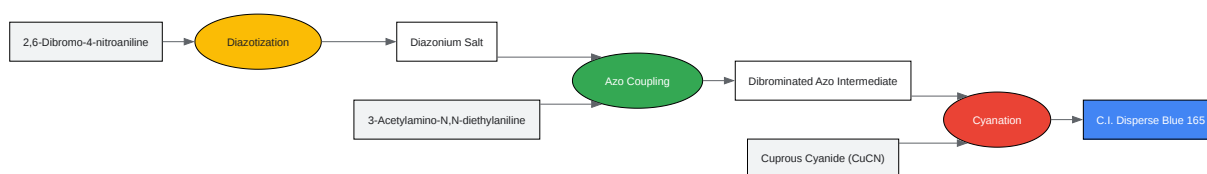
A summary of the key physicochemical properties of C.I. **Disperse Blue 165** is presented in the table below. These properties are crucial for understanding its behavior in various applications, from dyeing processes to potential biological interactions.

Property	Value	Reference
CAS Number	41642-51-7	[1]
Molecular Formula	C ₂₀ H ₁₉ N ₇ O ₃	[1]
Molecular Weight	405.41 g/mol	[1]
Appearance	Dark blue powder	[2]
Melting Point	257-259 °C	[3]
Boiling Point (Predicted)	691.2 ± 55.0 °C	[3]
Density (Predicted)	1.28 ± 0.1 g/cm ³	[3]
Solubility	Soluble in acetone	[4]
pH (in printing and dyeing)	5-6	[4]

Synthesis

The synthesis of C.I. **Disperse Blue 165** is a multi-step process that involves diazotization, azo coupling, and a subsequent cyanation reaction. The general synthetic pathway is outlined below.

Synthesis Workflow



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Caption: Synthesis workflow for C.I. **Disperse Blue 165**.

Experimental Protocol: General Synthesis

While precise industrial protocols are proprietary, a general laboratory-scale synthesis can be described as follows:

- **Diazotization:** 2,6-Dibromo-4-nitroaniline is diazotized using sodium nitrite in a strong acidic medium (e.g., a mixture of sulfuric and acetic acid) at a low temperature (typically 0-5 °C) to form the corresponding diazonium salt.
- **Azo Coupling:** The resulting diazonium salt solution is then slowly added to a solution of the coupling component, 3-Acetylamino-N,N-diethylaniline, maintained at a low temperature and controlled pH. This electrophilic substitution reaction yields a dibrominated azo intermediate.
- **Cyanation:** The intermediate azo compound is then subjected to a cyanation reaction, where the bromine atoms are replaced by cyano groups. This is typically achieved by heating the intermediate with cuprous cyanide in a suitable solvent like dimethylformamide (DMF).

- Isolation and Purification: After the reaction is complete, the product is isolated by filtration, followed by grinding and drying to obtain the final **Disperse Blue 165** dye.

Applications and Dyeing Properties

C.I. **Disperse Blue 165** is primarily used for dyeing polyester and its blended fabrics. It is suitable for high-temperature, high-pressure dyeing methods, which are necessary to open up the compact structure of polyester fibers and allow the non-ionic dye molecules to diffuse in. The dye exhibits good sublimation fastness, making it suitable for fabrics that will undergo heat treatments like pleating or ironing. It is also used in direct printing on polyester and triacetate fabrics.^[5] The color of the dye is stable in the presence of iron and copper ions in the dyebath.^[3]

Experimental Protocol: High-Temperature Dyeing of Polyester

The following is a representative laboratory protocol for dyeing polyester fabric with C.I. **Disperse Blue 165**:

- Fabric Preparation: A sample of polyester fabric is first treated with a solution containing a non-ionic detergent (e.g., 5 g/L) and sodium carbonate (2 g/L) at 60 °C for 30 minutes to remove any impurities. The fabric is then thoroughly rinsed with water and air-dried.
- Dye Bath Preparation: A dye bath is prepared with a liquor ratio of 50:1. A dispersion of the dye is made by dissolving the required amount (for a 2% shade) in a small volume of a suitable solvent like dimethylformamide and then adding it dropwise to the dye bath containing a dispersing agent (e.g., sodium lignin sulfonate). The pH of the dye bath is adjusted to 4.5-5.5 using acetic acid.
- Dyeing Process: The wetted-out polyester fabric is introduced into the dye bath. The temperature is raised to 130 °C over 45-60 minutes and maintained at this temperature for 60 minutes under pressure in a suitable high-temperature dyeing apparatus.
- Reduction Clearing: After dyeing, the fabric is rinsed thoroughly. A reduction clearing process is then carried out to remove any dye loosely adhering to the fiber surface. This involves

treating the fabric in a solution containing sodium hydroxide (2 g/L) and sodium hydrosulfite (2 g/L) at 80 °C for 15-20 minutes.

- Final Rinsing and Drying: The fabric is then rinsed with hot and cold water, neutralized with a weak acid if necessary, and finally dried.

Toxicological Information

The available toxicological data for C.I. **Disperse Blue 165** (CAS 41642-51-7) is limited. Most safety data sheets indicate that no comprehensive acute toxicity data is available for oral, dermal, or inhalation routes. It is generally advised to handle the dye with standard laboratory precautions, including the use of personal protective equipment to avoid skin and eye contact, and to prevent dust inhalation. Some studies on other disperse dyes have raised concerns about their potential to cause skin sensitization and allergic reactions upon prolonged contact with textiles.[6] There is a need for more extensive toxicological evaluation of this specific dye to fully characterize its potential health effects.

Environmental Fate

Disperse dyes, in general, are characterized by their low water solubility, which can lead to their accumulation in sediments and sludge during wastewater treatment. The environmental fate of C.I. **Disperse Blue 165** is not extensively documented in publicly available literature. Azo dyes can be susceptible to anaerobic degradation, which involves the reductive cleavage of the azo bond, potentially forming aromatic amines. The ecotoxicity of these degradation products would require further investigation. Due to the stability of many synthetic dyes, they can be persistent in the environment.

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